

Application Note: Scale-Up Synthesis of (3R)-3,5-Dimethylmorpholine Hydrochloride

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Compound of Interest

Compound Name: (3R)-3,5-dimethylmorpholine hydrochloride

CAS No.: 1542268-33-6

Cat. No.: B15050064

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Executive Summary

(3R)-3,5-dimethylmorpholine hydrochloride is a critical chiral building block in the synthesis of diverse pharmaceutical agents, including inhibitors for PI3K, mTOR, and various receptor tyrosine kinases.[1] The introduction of methyl groups at the 3- and 5-positions of the morpholine ring restricts conformational flexibility, often enhancing the potency and metabolic stability of the final drug candidate.

This guide details a scalable, convergent synthetic route designed for kilogram-scale production.[1] Unlike traditional methods that yield racemic mixtures, this protocol utilizes the Chiral Pool Strategy starting from (R)-Alaninol, ensuring the fixation of the C3 stereocenter. The protocol addresses the formation and separation of the trans-(3R,5R) and cis-(3R,5S) diastereomers, providing a robust method for obtaining high optical purity.

Retrosynthetic Analysis & Strategy

To achieve the 3,5-dimethyl substitution pattern (methyl groups adjacent to the nitrogen), the synthetic strategy must avoid the common 2,6-dimethylmorpholine routes (which arise from

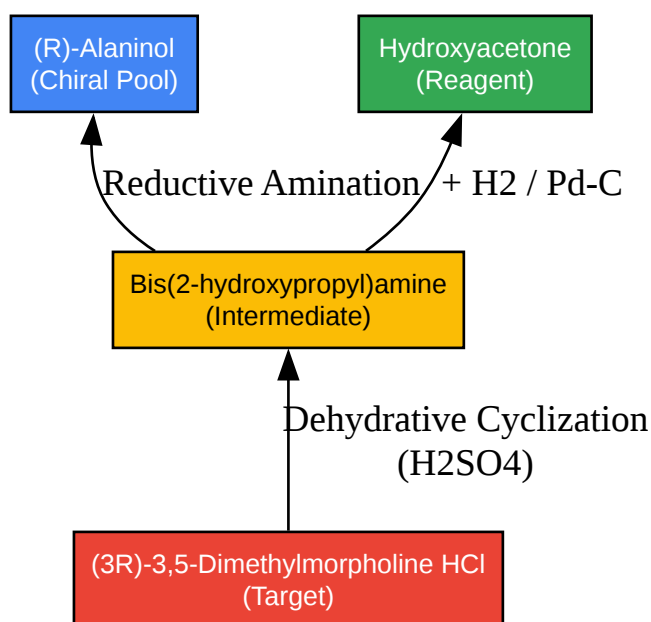
propylene oxide ring openings).

Strategic Disconnection: The most efficient disconnection involves cleaving the C-O bonds, tracing back to a bis(2-hydroxypropyl)amine precursor.[1]

- Target: (3R)-3,5-dimethylmorpholine[1]
- Intermediate: (2R,2'R)- and (2R,2'S)-3,3'-azanediylbis(propan-2-ol) (The "Diol") [1]
- Starting Materials: (R)-Alaninol (Source of chirality) + Hydroxyacetone (Commodity reagent). [1]

Route Selection: We utilize a Reductive Amination approach followed by Acid-Catalyzed Dehydration.[1]

- Step 1: Reductive amination of hydroxyacetone with (R)-alaninol. This fixes the C3 center as (R) and generates the C5 center as a mixture of (R) and (S).
- Step 2: Cyclization via double dehydration (intramolecular etherification).[1]
- Step 3: Diastereomeric resolution via fractional crystallization or distillation.[1]



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Figure 1: Retrosynthetic strategy focusing on the convergent assembly of the morpholine core.

Detailed Experimental Protocol

Step 1: Synthesis of N-(2-hydroxypropyl)-(R)-alaninol (The Diol)

Reaction Type: Reductive Amination[1]

Principle: (R)-Alaninol is condensed with hydroxyacetone to form an imine/hemiaminal intermediate, which is reduced in situ to the secondary amine.[1]

Materials:

- (R)-2-Aminopropan-1-ol ((R)-Alaninol): 1.0 equiv[1]
- Hydroxyacetone (Acetol): 1.1 equiv[1]
- Sodium Triacetoxyborohydride (STAB): 1.4 equiv (or H₂/Pd-C for larger scale)[1]
- Dichloromethane (DCM) or Methanol (MeOH): Solvent[1]
- Acetic Acid (AcOH): 1.0 equiv (Catalyst)[1]

Protocol:

- Charge: To a reactor equipped with an overhead stirrer and internal temperature probe, charge (R)-Alaninol (1.0 kg, 13.3 mol) and DCM (10 L).
- Addition: Add Hydroxyacetone (1.08 kg, 14.6 mol) followed by Acetic Acid (0.8 kg). Stir at 20–25°C for 2 hours to allow imine formation.
- Reduction: Cool the mixture to 0–5°C. Add Sodium Triacetoxyborohydride (3.95 kg, 18.6 mol) portion-wise over 2 hours, maintaining internal temperature <10°C (Exothermic).
 - Scale-up Note: For >10kg scale, catalytic hydrogenation (5% Pd/C, 5 bar H₂, MeOH) is preferred to avoid boron waste.[1]

- Quench: Stir overnight at ambient temperature. Quench by slow addition of saturated aqueous NaHCO₃ (15 L).
- Workup: Separate phases. Extract aqueous layer with DCM (2 x 5 L). Combine organics, dry over Na₂SO₄, and concentrate under vacuum.
- Output: Thick, viscous yellow oil (Mixture of diastereomers). Yield: ~90-95%.^[1]

Step 2: Cyclization to (3R)-3,5-Dimethylmorpholine

Reaction Type: Acid-Mediated Dehydration^[1]

Principle: High-temperature acid catalysis promotes the intramolecular elimination of water to form the ether linkage.^[1]

Materials:

- Crude Diol (from Step 1): 1.0 equiv^[1]
- Sulfuric Acid (conc.^[1] H₂SO₄): 3.0 equiv
- Sodium Hydroxide (50% aq): For neutralization^[1]

Protocol:

- Charge: Charge the crude Diol oil into a glass-lined reactor.
- Acid Addition: Cool to <20°C. Slowly add conc. H₂SO₄ (3.0 equiv) dropwise.^[1] Caution: Highly Exothermic.^[1]
- Cyclization: Heat the mixture to 140–150°C for 6–8 hours. Water is distilled off if possible, or the system is kept closed (pressure vessel) depending on equipment rating.
 - Monitoring: Monitor by GC-MS.^[1] Disappearance of diol peak.^[1]
- Neutralization: Cool to 20°C. Pour the reaction mass onto crushed ice (3 kg per kg reactant). Slowly basify with 50% NaOH to pH >12, keeping T < 50°C.

- Extraction: Extract the free amine with Isopropyl Acetate (IPAc) or Toluene (3 x 5 vol). The product is water-soluble; efficient extraction or continuous extraction is critical.[\[1\]](#)
- Distillation (Purification 1): Concentrate the organic layer. Perform fractional distillation under reduced pressure (20-30 mbar).
 - Boiling Point: ~60-70°C at 20 mmHg.[\[1\]](#)
 - Result: Colorless liquid.[\[1\]](#)[\[2\]](#) This is a mixture of (3R,5R)-trans and (3R,5S)-cis isomers.[\[1\]](#)

Step 3: Salt Formation and Diastereomeric Enrichment

Reaction Type: Salt Formation / Crystallization[\[1\]](#)

Principle: The trans-(3R,5R) and cis-(3R,5S) isomers have different solubilities as hydrochloride salts.[\[1\]](#) The cis isomer (meso-like) often crystallizes more readily or can be separated via solvent selection.[\[1\]](#)

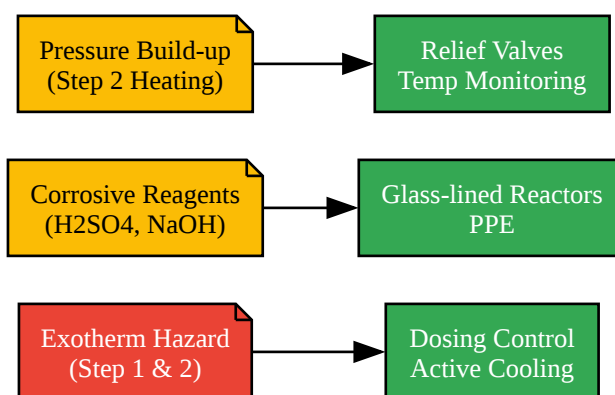
Protocol:

- Dissolution: Dissolve the distilled amine mixture in Ethanol (5 vol).
- Acidification: Cool to 0–5°C. Add HCl in Isopropanol (5-6 N) (1.1 equiv) dropwise.
- Crystallization:
 - Stir at 0°C for 4 hours.
 - The cis-(3R,5S) isomer hydrochloride often precipitates first in EtOH/IPA mixtures.[\[1\]](#)
 - Filter the solid.[\[1\]](#) (Check stereochemistry via NMR/HPLC).
 - If the trans-(3R,5R) isomer is desired (chiral), concentrate the mother liquor and recrystallize from Acetone/MeOH.[\[1\]](#)
- Final Isolation: Filter the desired isomer salt, wash with cold acetone, and dry under vacuum at 45°C.

Process Safety & Critical Quality Attributes (CQAs)

Parameter	Specification	Criticality	Control Strategy
Exotherm Control	Step 1 (Reduction) & Step 2 (Acid add)	High	Active cooling; dosing rate control; adiabatic calorimetry data required before >1kg scale.[1]
Stereochemical Purity	>98% de (diastereomeric excess)	High	Fractional crystallization of HCl salt; Chiral HPLC monitoring.[1]
Residual Boron	<100 ppm (if STAB used)	Medium	Methanol co-distillation; aqueous washes.[1]
Genotoxic Impurities	Alkyl halides (if used)	High	Avoid alkyl halides in final steps; use reductive amination route.[1]

Process Safety Diagram:



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Figure 2: Hazard identification and mitigation controls for the scale-up process.[1]

Analytical Methods

A. Chiral HPLC Method (for Diastereomer Ratio):

- Column: Chiralpak IC or AD-H (4.6 x 250 mm, 5 μ m).[\[1\]](#)
- Mobile Phase: n-Hexane : Ethanol : Diethylamine (90 : 10 : 0.1).[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Detection: UV 210 nm or Refractive Index (RI).[\[1\]](#)
- Retention: The trans and cis isomers will exhibit distinct retention times.[\[1\]](#)

B. NMR Identification:

- ^1H NMR (D_2O): The methyl doublets for the cis (meso) isomer typically appear at different shifts compared to the trans isomer due to the axial/equatorial positioning.
 - cis-isomer: Methyls are typically equatorial-equatorial (or ax-ax flipping).[\[1\]](#)
 - trans-isomer: One axial, one equatorial (rigid chair).[\[1\]](#)
 - Look for the coupling constants of the H-3 and H-5 protons to distinguish.[\[1\]](#)

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